

TRV-7019 Technical Support Center: Solubility and Formulation Guide

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Compound of Interest

Compound Name: TRV-7019

Cat. No.: B10857385

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges of **TRV-7019**. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **TRV-7019**?

A1: The recommended solvent for dissolving **TRV-7019** is Dimethyl Sulfoxide (DMSO). It has a reported solubility of 100 mg/mL (270.89 mM) in DMSO with the assistance of ultrasonication. [1] It is crucial to use a fresh, anhydrous grade of DMSO, as the presence of water can significantly impact the solubility of the compound.[1]

Q2: I am observing precipitation when adding my **TRV-7019** DMSO stock solution to an aqueous buffer. What is happening?

A2: This is a common issue known as "precipitation upon dilution." It occurs because **TRV-7019** is poorly soluble in aqueous solutions. When the DMSO stock is added to a buffer, the high concentration of the compound is no longer maintained by the organic solvent, leading to it crashing out of the solution.

Q3: Are there any known alternative solvents to DMSO for **TRV-7019**?

A3: Currently, there is limited publicly available data on the solubility of **TRV-7019** in other organic solvents. Researchers may need to perform solubility testing in solvents such as ethanol, methanol, or other biocompatible solvents if DMSO is not suitable for their experimental setup.

Q4: How should I store my **TRV-7019** stock solution?

A4: **TRV-7019** stock solutions in DMSO should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] To avoid repeated freeze-thaw cycles that can lead to degradation, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Troubleshooting Guide

Issue: Difficulty Dissolving TRV-7019 in DMSO

If you are experiencing issues with dissolving **TRV-7019** in DMSO, follow these troubleshooting steps:

- **Verify DMSO Quality:** Ensure you are using a new, unopened bottle of anhydrous or molecular biology grade DMSO. Hygroscopic DMSO (DMSO that has absorbed water) will significantly reduce the solubility of **TRV-7019**.^[1]
- **Use Ultrasonication:** As recommended, use an ultrasonic bath to aid in the dissolution process.^[1] This provides the necessary energy to break down the crystal lattice of the solid compound.
- **Gentle Warming:** If sonication alone is not sufficient, gentle warming of the solution (e.g., to 37°C) can be attempted. However, be cautious as excessive heat may degrade the compound.
- **Check for Contamination:** Ensure that your weighing equipment and solvent handling tools are clean and dry to prevent the introduction of contaminants that might affect solubility.

Quantitative Data Summary

The following table summarizes the known quantitative solubility data for **TRV-7019**.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Conditions	Reference
DMSO	100	270.89	Requires ultrasonication	[1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM TRV-7019 Stock Solution in DMSO

Materials:

- **TRV-7019** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes
- Calibrated analytical balance
- Ultrasonic water bath
- Vortex mixer

Methodology:

- **Weighing:** Accurately weigh the desired amount of **TRV-7019** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM solution, weigh out 36.915 mg of **TRV-7019** (Molecular Weight: 369.15 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **TRV-7019** powder.
- **Dissolution:**
 - Vortex the tube for 30 seconds to initially mix the powder and solvent.

- Place the tube in an ultrasonic water bath and sonicate for 10-15 minutes. The water in the bath can be at room temperature.
- Visually inspect the solution to ensure all solid has dissolved. If not, continue sonication for another 5-10 minutes.
- Storage: Once fully dissolved, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes and store at -20°C or -80°C.

Protocol 2: General Protocol for Assessing TRV-7019 Solubility in Alternative Solvents

Materials:

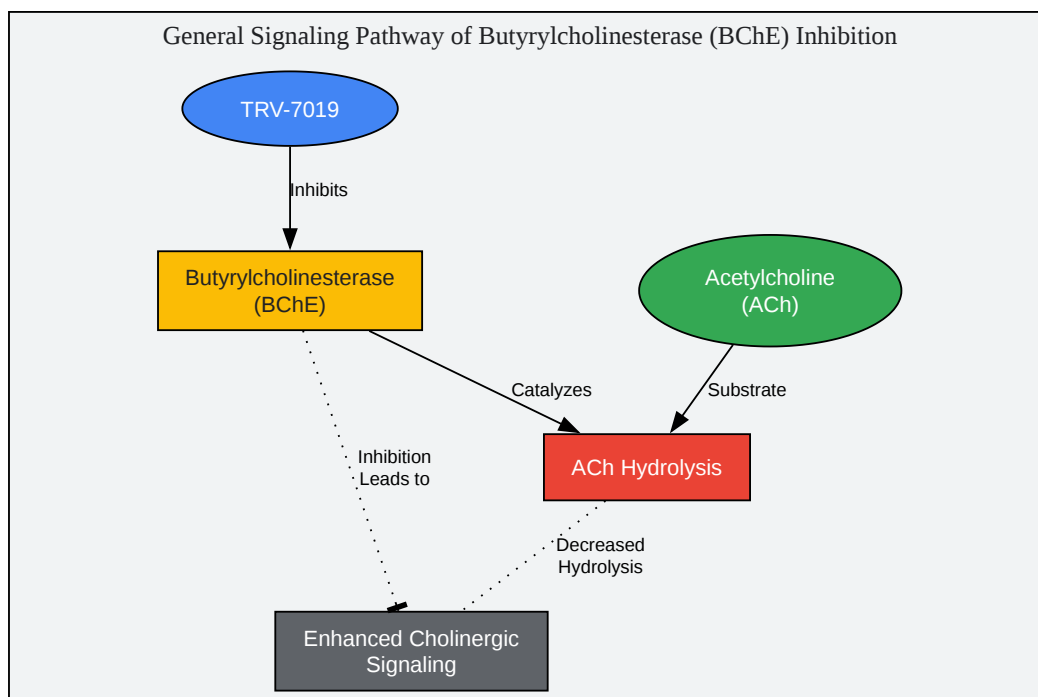
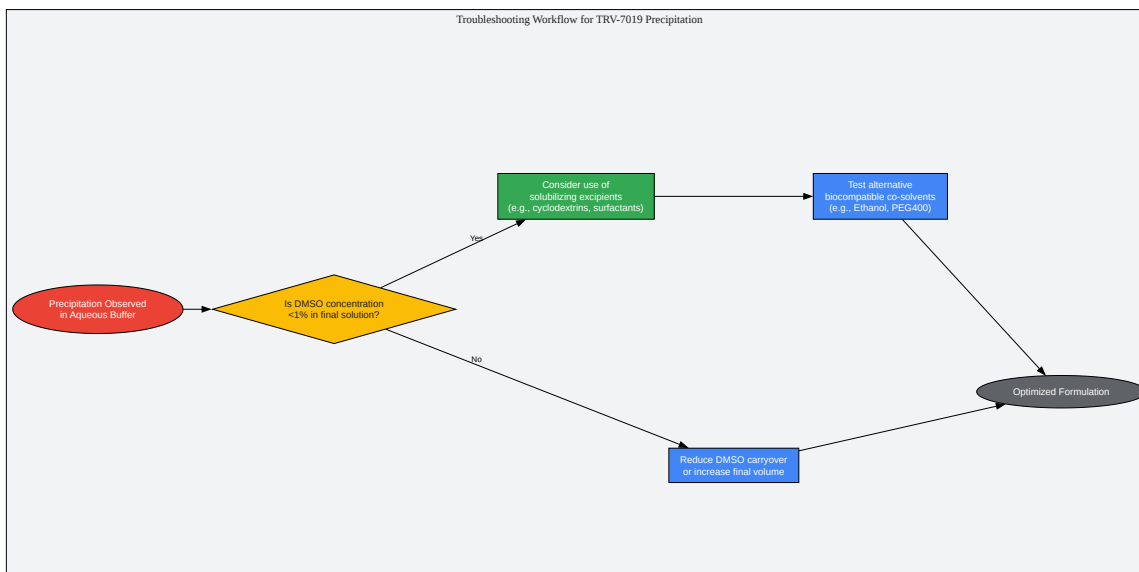
- **TRV-7019** (solid powder)
- A panel of candidate solvents (e.g., ethanol, methanol, acetonitrile, polyethylene glycol 400)
- Small volume glass vials with screw caps
- Analytical balance
- Vortex mixer
- Shaking incubator or orbital shaker
- Centrifuge
- HPLC-UV or other suitable analytical instrument for quantification

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **TRV-7019** powder to a series of vials (e.g., 5-10 mg per 1 mL of solvent).
 - Add 1 mL of each candidate solvent to the respective vials.

- Equilibration:
 - Tightly cap the vials.
 - Place the vials in a shaking incubator at a controlled temperature (e.g., 25°C) for 24-48 hours to allow the solution to reach equilibrium.
- Separation of Undissolved Solid:
 - After incubation, centrifuge the vials at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved solid.
- Sample Preparation for Analysis:
 - Carefully collect an aliquot of the supernatant without disturbing the pellet.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of your analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method (e.g., HPLC-UV) to determine the concentration of **TRV-7019**.
 - The determined concentration represents the solubility of **TRV-7019** in that solvent at the tested temperature.

Visualizations



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References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com